

Essential Safety and Logistical Information for Handling 2,2-Diphenylethanol

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Compound of Interest

Compound Name: 2,2-Diphenylethanol

Cat. No.: B156489

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, procedural guidance on the personal protective equipment (PPE), operational plans, and disposal methods for **2,2-Diphenylethanol**.

Chemical Properties and Hazards

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O
Appearance	White crystalline powder
Hazards	May cause respiratory irritation. Causes skin irritation. Causes serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure to **2,2-Diphenylethanol**. The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Recommendation
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
Hand Protection	While specific breakthrough time data for 2,2-Diphenylethanol is not available, based on its chemical nature as an aromatic alcohol, gloves made of Butyl rubber or Viton® are recommended for prolonged contact. For incidental splash contact, Nitrile gloves may be used, but they should be replaced immediately upon contamination.
Respiratory Protection	In well-ventilated areas, respiratory protection may not be required. For operations that may generate dust or aerosols, or in poorly ventilated areas, a NIOSH-approved respirator with an organic vapor (OV) cartridge is recommended. [4][5]

Detailed Glove Selection Rationale:

Due to the absence of specific chemical resistance data for **2,2-Diphenylethanol**, the following recommendations are based on its chemical class (aromatic alcohol). It is strongly advised to perform independent testing of glove materials before extensive use.

Glove Material	Recommendation for 2,2-Diphenylethanol	Rationale
Nitrile	Suitable for splash protection only.	Offers good resistance to some alcohols and aliphatic hydrocarbons, but can be compromised by aromatic compounds.
Neoprene	Fair to good resistance expected.	Provides moderate resistance to a range of organic chemicals, including some alcohols and aromatic hydrocarbons.
Butyl Rubber	Recommended.	Exhibits high resistance to permeation by many organic compounds, including alcohols and ketones.
Viton®	Highly Recommended.	Offers excellent resistance to aromatic hydrocarbons and a broad spectrum of organic chemicals.

Operational Plan

Handling:

- Ensure adequate ventilation in the work area.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Incompatible materials to avoid: Strong oxidizing agents.[\[1\]](#)

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it into a suitable, labeled container for disposal.
- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

2,2-Diphenylethanol should be disposed of as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal.

Waste Characterization:

- Based on its irritant properties, **2,2-Diphenylethanol** waste is considered hazardous.

Disposal Procedure:

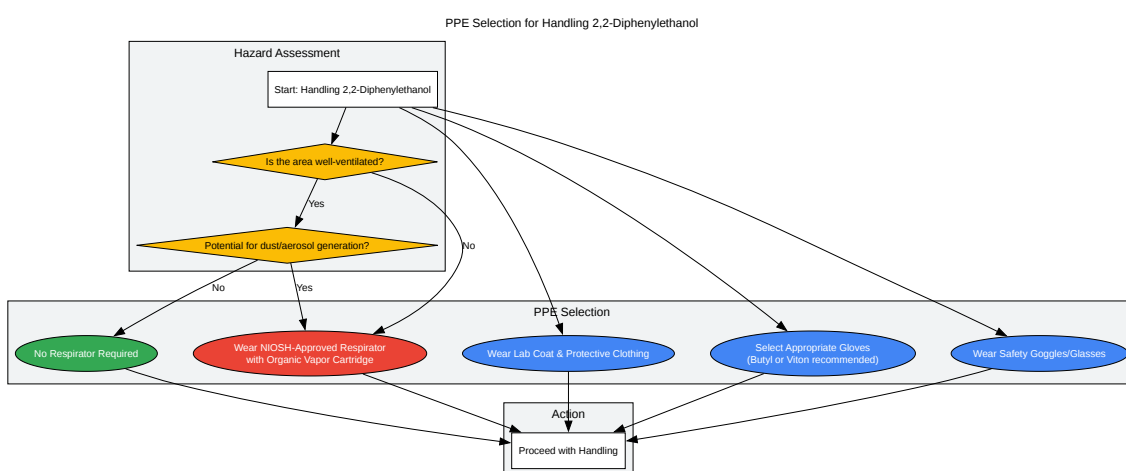
- Collect waste **2,2-Diphenylethanol** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, properly labeled, and sealed container.
- The container must be compatible with the chemical. The original container is often a good choice for waste collection.

- Store the waste container in a designated hazardous waste accumulation area.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of **2,2-Diphenylethanol** down the drain or in the regular trash.[6]

Experimental Protocols

This section is not applicable as the request is for safety and handling information, not experimental results.

Visualizations



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Caption: PPE selection workflow for handling **2,2-Diphenylethanol**.

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